

Physical and chemical properties of Dicyclopropylamine hydrochloride

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Compound of Interest

Compound Name: Dicyclopropylamine

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An In-depth Technical Guide to Dicyclopropylamine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dicyclopropylamine hydrochloride is a secondary amine salt characterized by the presence of two cyclopropyl rings attached to a nitrogen atom. This unique structural motif imparts distinct physical and chemical properties, making it a valuable building block in medicinal chemistry and pharmaceutical development. The strained cyclopropyl rings influence the molecule's conformation, metabolic stability, and receptor binding properties, offering a versatile scaffold for the design of novel therapeutic agents. This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and analytical methodologies related to **dicyclopropylamine** hydrochloride.

Physical and Chemical Properties

Dicyclopropylamine hydrochloride is a white to off-white crystalline solid.^[1] Its hydrochloride salt form enhances its stability and solubility in water and polar organic solvents compared to the free amine.^[1]

Table 1: Physical and Chemical Properties of Dicyclopropylamine Hydrochloride

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₂ ClN	[2]
Molecular Weight	133.62 g/mol	[2]
Appearance	White to off-white solid	[2]
Melting Point	Data not available	[1]
Boiling Point	Data not available	
Solubility	Soluble in water and polar organic solvents.	
pKa	Data not available	[1]
Stability	The hydrochloride salt form enhances stability.	

Synthesis of Dicyclopropylamine Hydrochloride

A robust and efficient method for the preparation of high-quality **dicyclopropylamine** hydrochloride involves a Chan-Lam coupling reaction followed by a p-nosyl deprotection. This synthetic route is outlined below.

Experimental Protocol: Synthesis of Dicyclopropylamine Hydrochloride

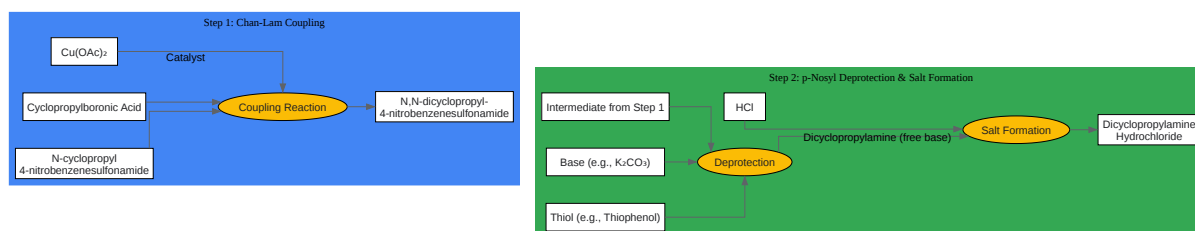
Step 1: Chan-Lam Coupling of N-cyclopropyl 4-nitrobenzenesulfonamide with Cyclopropylboronic Acid

- Materials: N-cyclopropyl 4-nitrobenzenesulfonamide, cyclopropylboronic acid, copper(II) acetate, a suitable ligand (e.g., pyridine), and a solvent (e.g., methanol).
- Procedure: To a solution of N-cyclopropyl 4-nitrobenzenesulfonamide and cyclopropylboronic acid in methanol, add copper(II) acetate and the ligand. The reaction mixture is stirred at

room temperature and open to the air. The progress of the reaction is monitored by a suitable analytical technique such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC). Upon completion, the reaction mixture is worked up by adding water and extracting the product with an organic solvent. The organic layers are combined, dried, and concentrated to yield the N,N-dicyclopropyl-4-nitrobenzenesulfonamide intermediate.

Step 2: p-Nosyl Deprotection

- **Materials:** N,N-dicyclopropyl-4-nitrobenzenesulfonamide, a thiol reagent (e.g., thiophenol or 1-decanethiol), a base (e.g., potassium carbonate), and a solvent (e.g., acetonitrile).
- **Procedure:** The N,N-dicyclopropyl-4-nitrobenzenesulfonamide intermediate is dissolved in acetonitrile. A thiol and a base are added to the solution. The reaction mixture is stirred at room temperature until the deprotection is complete, as monitored by TLC or HPLC. The reaction is then quenched, and the **dicyclopropylamine** product is extracted.
- **Formation of the Hydrochloride Salt:** The resulting **dicyclopropylamine** is dissolved in a suitable solvent (e.g., diethyl ether) and treated with a solution of hydrogen chloride in the same or a compatible solvent to precipitate **dicyclopropylamine** hydrochloride. The solid is then collected by filtration, washed, and dried.



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Synthesis of **Dicyclopropylamine** Hydrochloride.

Analytical Methodologies

The characterization and purity assessment of **dicyclopropylamine** hydrochloride are typically performed using a combination of spectroscopic and chromatographic techniques.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR are essential for confirming the chemical structure. A Certificate of Analysis for a commercial sample of **dicyclopropylamine** hydrochloride indicates that the ¹H NMR spectrum is consistent with the expected structure.[2]
- Infrared (IR) Spectroscopy: FTIR spectroscopy can be used to identify the functional groups present in the molecule. As a secondary amine salt, **dicyclopropylamine** hydrochloride is expected to show a characteristic broad N-H⁺ stretching absorption in the region of 3000-

2700 cm^{-1} . Additionally, bands corresponding to C-H stretching of the cyclopropyl rings would be observed.

- **Mass Spectrometry (MS):** Mass spectrometry is used to confirm the molecular weight of the compound. The fragmentation pattern of cyclic amines in mass spectrometry typically involves cleavage of the ring.^[3]

Chromatographic Analysis

- **Ion Chromatography (IC):** Ion chromatography is a suitable method for the analysis of amines and their salts in pharmaceutical preparations.^{[4][5][6][7]} A general method for secondary amines would involve a cation-exchange column with an acidic mobile phase and conductivity detection.

Table 2: Summary of Analytical Techniques

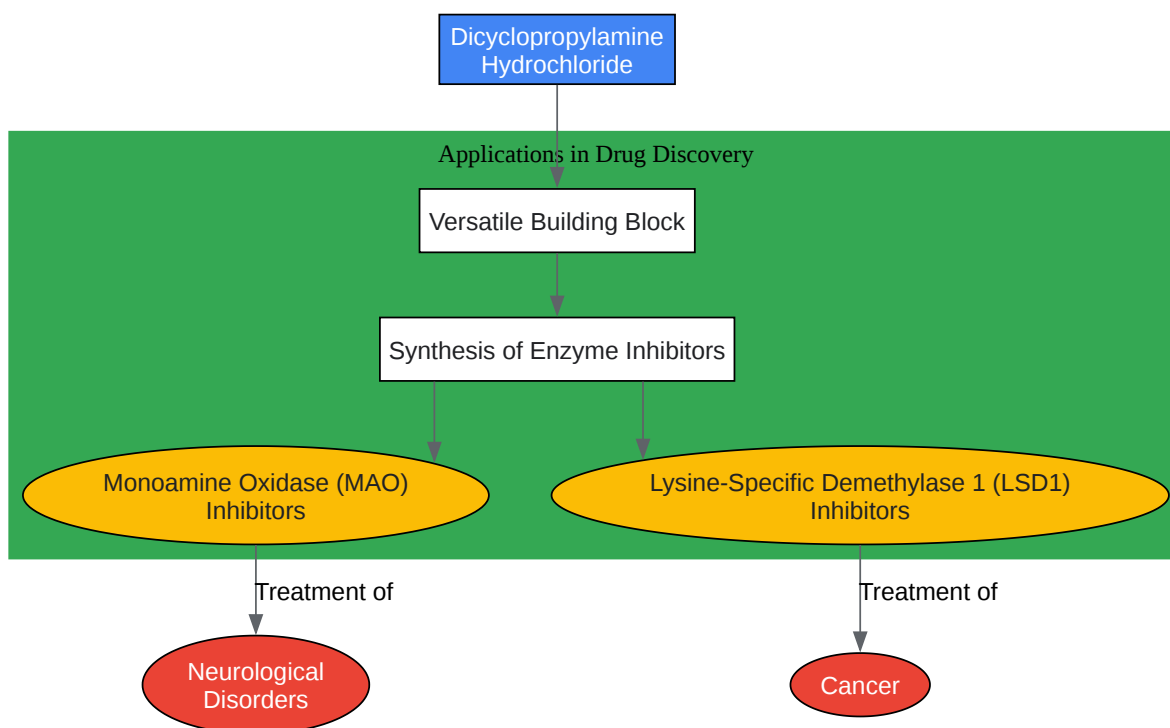
Technique	Purpose	Expected Observations
^1H NMR	Structural Confirmation	Signals corresponding to the protons on the cyclopropyl rings and the N-H proton.
^{13}C NMR	Structural Confirmation	Signals corresponding to the carbon atoms of the cyclopropyl rings.
FTIR	Functional Group Identification	Broad N-H ⁺ stretching band (3000-2700 cm^{-1}), C-H stretching bands.
Mass Spec	Molecular Weight Confirmation	Molecular ion peak corresponding to the free base and characteristic fragmentation pattern.
Ion Chromatography	Purity and Quantification	Separation from other ionic species with detection by conductivity.

Biological Activity and Applications

Dicyclopropylamine hydrochloride serves as a crucial building block in the synthesis of various pharmaceutical compounds.[8] The incorporation of the **dicyclopropylamine** moiety can influence a molecule's metabolic stability, receptor binding affinity, and lipophilicity.[9]

While specific signaling pathways for **dicyclopropylamine** hydrochloride are not extensively documented, derivatives of cyclopropylamines have been shown to exhibit significant biological activities. For instance, certain cyclopropylamine derivatives act as inhibitors of enzymes such as monoamine oxidases (MAO) and lysine-specific demethylase 1 (LSD1), which are important targets in the treatment of neurological disorders and cancer, respectively.[1][10][11][12][13]

The cyclopropylamine moiety is a key structural feature in the antidepressant drug **tranylcypromine**. [1]



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References

- 1. Synthesis, biological activity and mechanistic insights of 1-substituted cyclopropylamine derivatives: a novel class of irreversible inhibitors of histone demethylase KDM1A - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. file.leyan.com [file.leyan.com]
- 3. GCMS Section 6.15 [people.whitman.edu]
- 4. Ion chromatography for the pharmaceutical industry | Metrohm [metrohm.com]
- 5. Ion chromatography testing for pharmaceuticals and materials [manufacturingchemist.com]
- 6. Ion chromatography - Wikipedia [en.wikipedia.org]
- 7. How Ion Chromatography Plays a Vital Role in Drug Development [thermofisher.com]
- 8. Development and Validation of a Liquid Chromatographic Method for Estimation of Dicyclomine Hydrochloride, Mefenamic Acid and Paracetamol in Tablets - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Dicyclopropylamine hydrochloride (246257-69-2) for sale [vulcanchem.com]
- 10. benchchem.com [benchchem.com]
- 11. researchgate.net [researchgate.net]
- 12. benchchem.com [benchchem.com]
- 13. cis-Cyclopropylamines as mechanism-based inhibitors of monoamine oxidases - PubMed [pubmed.ncbi.nlm.nih.gov]
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